

# Proper Disposal of 3-Phenylpropionitrile: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: 3-Phenylpropionitrile

Cat. No.: B121915

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For the safe and compliant disposal of **3-Phenylpropionitrile**, it is imperative to treat it as a hazardous waste. Under no circumstances should this chemical be disposed of in regular trash or poured down the drain. Adherence to the guidelines established by the Environmental Protection Agency (EPA) and your institution's Environmental Health and Safety (EHS) department is mandatory.<sup>[1][2][3]</sup> **3-Phenylpropionitrile** is classified as acutely toxic if swallowed, in contact with skin, or inhaled, and can cause serious skin and eye irritation.<sup>[4][5]</sup><sup>[6]</sup>

## Immediate Safety and Handling

Before beginning any disposal-related procedures, ensure you are wearing the appropriate Personal Protective Equipment (PPE).

Required Personal Protective Equipment (PPE):

- **Gloves:** Chemical-resistant gloves (e.g., nitrile).
- **Eye Protection:** Safety glasses with side shields or chemical splash goggles. A face shield is recommended when handling larger quantities.<sup>[4]</sup>
- **Body Protection:** A lab coat or chemical-resistant apron.
- **Respiratory Protection:** Use only in a well-ventilated area, such as a chemical fume hood. If ventilation is inadequate, a respirator with an appropriate filter (e.g., type ABEK) is

necessary.[4][5]

## Step-by-Step Disposal Procedure

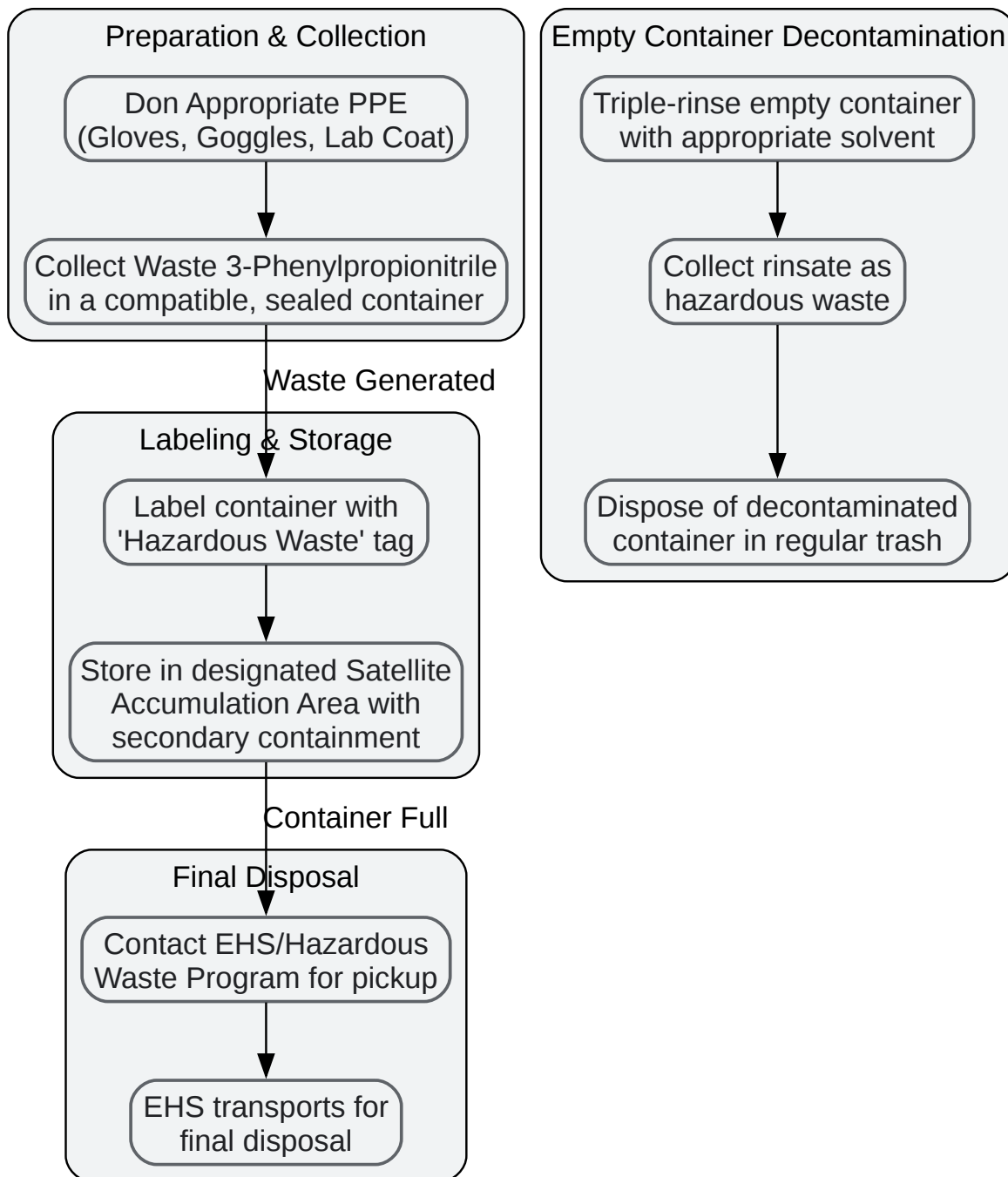
- Waste Identification and Collection:
  - A chemical is considered waste when it is no longer intended for use.[7][8]
  - Collect all waste **3-Phenylpropionitrile**, including contaminated materials (e.g., pipette tips, absorbent pads), in a designated and compatible hazardous waste container.[7] The container must be in good condition, free of leaks, and have a secure screw-top cap.[7][9] Do not overfill the container; a general guideline is to leave at least 25% headspace to allow for expansion.[9]
- Container Labeling:
  - As soon as the first drop of waste is added, label the container with a "Hazardous Waste" tag provided by your institution's EHS department.[1][8]
  - The label must include:
    - The words "Hazardous Waste".[1][7]
    - The full chemical name: "**3-Phenylpropionitrile**". Avoid using abbreviations or chemical formulas.[1]
    - An accurate estimation of the quantity or concentration.
    - The date of waste generation.[1]
    - The name and contact information of the principal investigator or generator.[1]
    - The specific location (building and room number).[1]
    - Appropriate hazard pictograms (e.g., skull and crossbones for acute toxicity).[1][4]
- Storage of Hazardous Waste:

- Store the sealed and labeled waste container in a designated satellite accumulation area within the laboratory.
- Ensure the container is kept closed at all times, except when adding waste.[\[2\]](#)[\[7\]](#)[\[9\]](#)
- Segregate the **3-Phenylpropionitrile** waste from incompatible materials, such as strong oxidizing agents or strong acids and bases.[\[7\]](#)[\[8\]](#)
- Utilize secondary containment (e.g., a chemical-resistant tray or tub) to prevent the spread of material in case of a spill.[\[8\]](#)
- Arranging for Disposal:
  - Contact your institution's EHS or Hazardous Waste Program to schedule a pickup.[\[1\]](#)[\[8\]](#)  
Do not transport hazardous waste outside of the laboratory yourself.[\[8\]](#)
  - Complete any required waste information forms, providing a detailed list of the contents for disposal.[\[1\]](#)
- Disposal of Empty Containers:
  - An empty container that held **3-Phenylpropionitrile** must be treated as hazardous waste unless properly decontaminated.
  - To decontaminate, triple-rinse the container with a suitable solvent (e.g., acetone or ethanol) that can dissolve the chemical residue.[\[7\]](#)[\[8\]](#)
  - Crucially, the rinsate from this process is also considered hazardous waste and must be collected in your designated **3-Phenylpropionitrile** waste container.[\[7\]](#)[\[8\]](#)
  - After triple-rinsing and air-drying, deface or remove the original chemical label, and the container may then be disposed of in the regular trash or recycled, according to institutional policy.[\[7\]](#)[\[8\]](#)

## Summary of Chemical Safety Data

Property	Data
GHS Classification	Acute Toxicity, Oral (Category 3), Acute Toxicity, Dermal (Category 3), Acute Toxicity, Inhalation (Category 3), Skin Irritation (Category 2), Eye Irritation (Category 2A)[4][6]
Signal Word	Danger[4][6]
Hazard Statements	H301: Toxic if swallowed, H311: Toxic in contact with skin, H331: Toxic if inhaled, H315: Causes skin irritation, H319: Causes serious eye irritation[5][6]
Precautionary Statements	P261, P264, P270, P280, P301+P310, P302+P352, P304+P340, P405, P501[4][5][6]
Flash Point	110 °C (230 °F) - closed cup[4]
UN Number	UN3276 (Nitriles, toxic, liquid, n.o.s.)[5]

## Disposal Workflow



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Caption: Workflow for the safe disposal of **3-Phenylpropionitrile**.

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